

history and discovery of FD&C Red No. 2

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Compound of Interest

Compound Name: *Amaranth Red 2*

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An In-depth Technical Guide to the History and Discovery of FD&C Red No. 2 (Amaranth)

Introduction

FD&C Red No. 2, known scientifically as amaranth, is a synthetic, dark red azo dye. For much of the 20th century, it was one of the most widely used color additives in foods, drugs, and cosmetics in the United States. Its history is marked by its early development from industrial byproducts, its extensive use due to its stability and low cost, and a protracted regulatory debate that culminated in its ban by the U.S. Food and Drug Administration (FDA) in 1976 due to safety concerns. This document provides a detailed technical overview of the history, chemical properties, pivotal toxicological studies, and the regulatory journey of FD&C Red No. 2.

Discovery and Chemical Properties

FD&C Red No. 2 was first developed in Europe in the late 19th century. Historical records indicate its synthesis by H. Baum in 1878^[1] or O. Knecht in 1886^[2]. The dye belongs to the class of azo dyes, characterized by the presence of a nitrogen-nitrogen double bond (N=N) functional group.

Initially, like other azo dyes, amaranth was manufactured from coal tar, a byproduct of coal processing.^{[1][3]} In the modern era, its synthesis is more likely to be derived from petroleum byproducts.^{[3][4]} The name "amaranth" was inspired by the reddish color of the amaranth grain, a plant known for its vibrant hue.^{[3][5]}

Chemical Identity and Properties

FD&C Red No. 2 is an anionic dye that typically exists as a trisodium salt.^[3] Its key properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	Trisodium (4E)-3-oxo-4-[(4-sulfonate-1-naphthyl)hydrazono]naphthalene-2,7-disulfonate	^[3]
Common Names	Amaranth, Red Dye No. 2, C.I. Food Red 9, Acid Red 27, E123	^[1] ^[3]
CAS Number	915-67-3	^[1]
Chemical Formula	C ₂₀ H ₁₁ N ₂ Na ₃ O ₁₀ S ₃	^[1] ^[3]
Molar Mass	604.47 g/mol	^[3]
Appearance	Dark red, reddish-brown, or purple water-soluble powder	^[3]
Solubility	Soluble in water, glycerol, propylene glycol; Insoluble in most organic solvents	^[1]
Absorption Max (λ _{max})	~520 nm in aqueous solution	^[3]
Decomposition	Decomposes at 120 °C without melting	^[3]

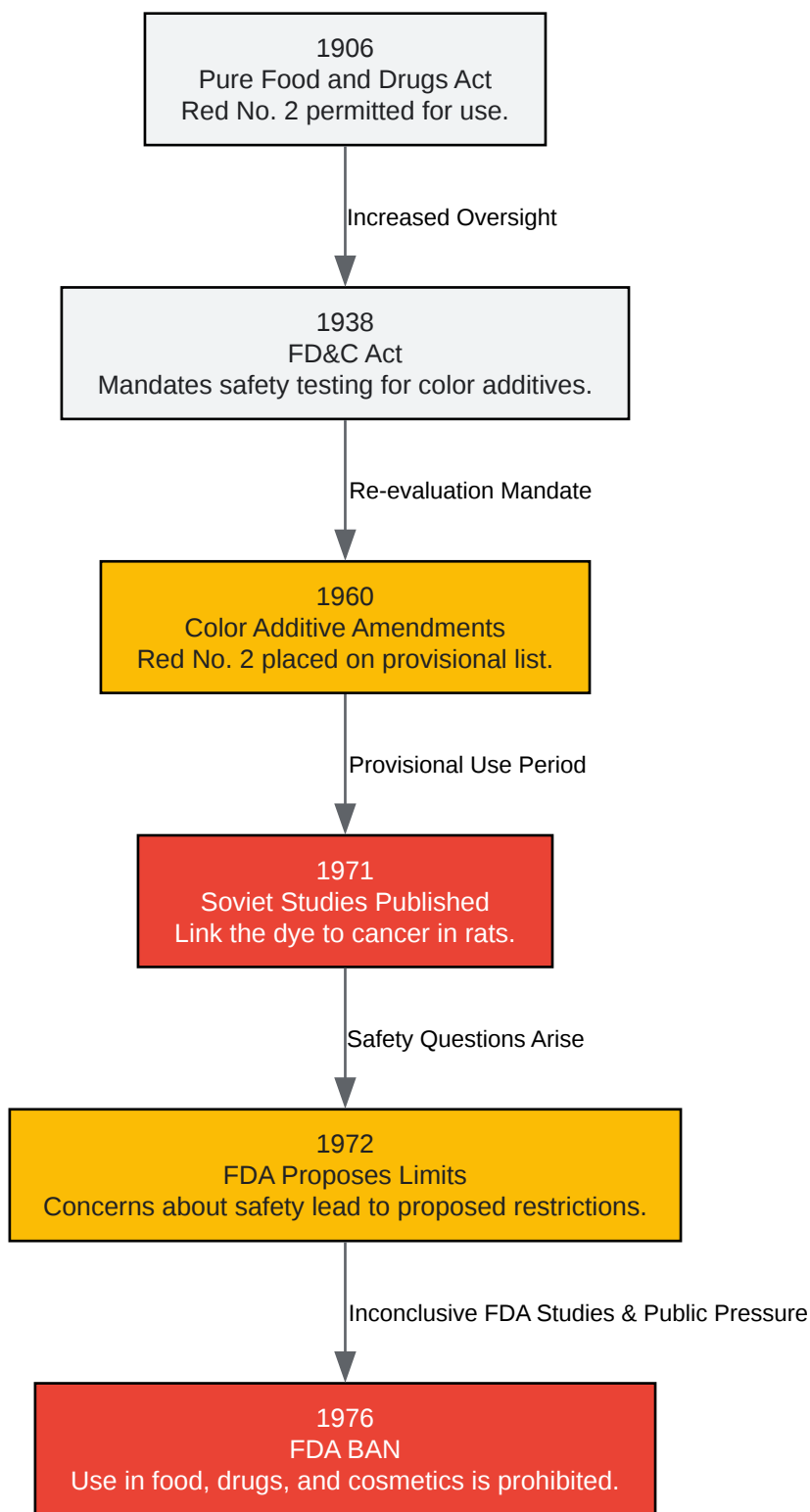
Regulatory History and Ban

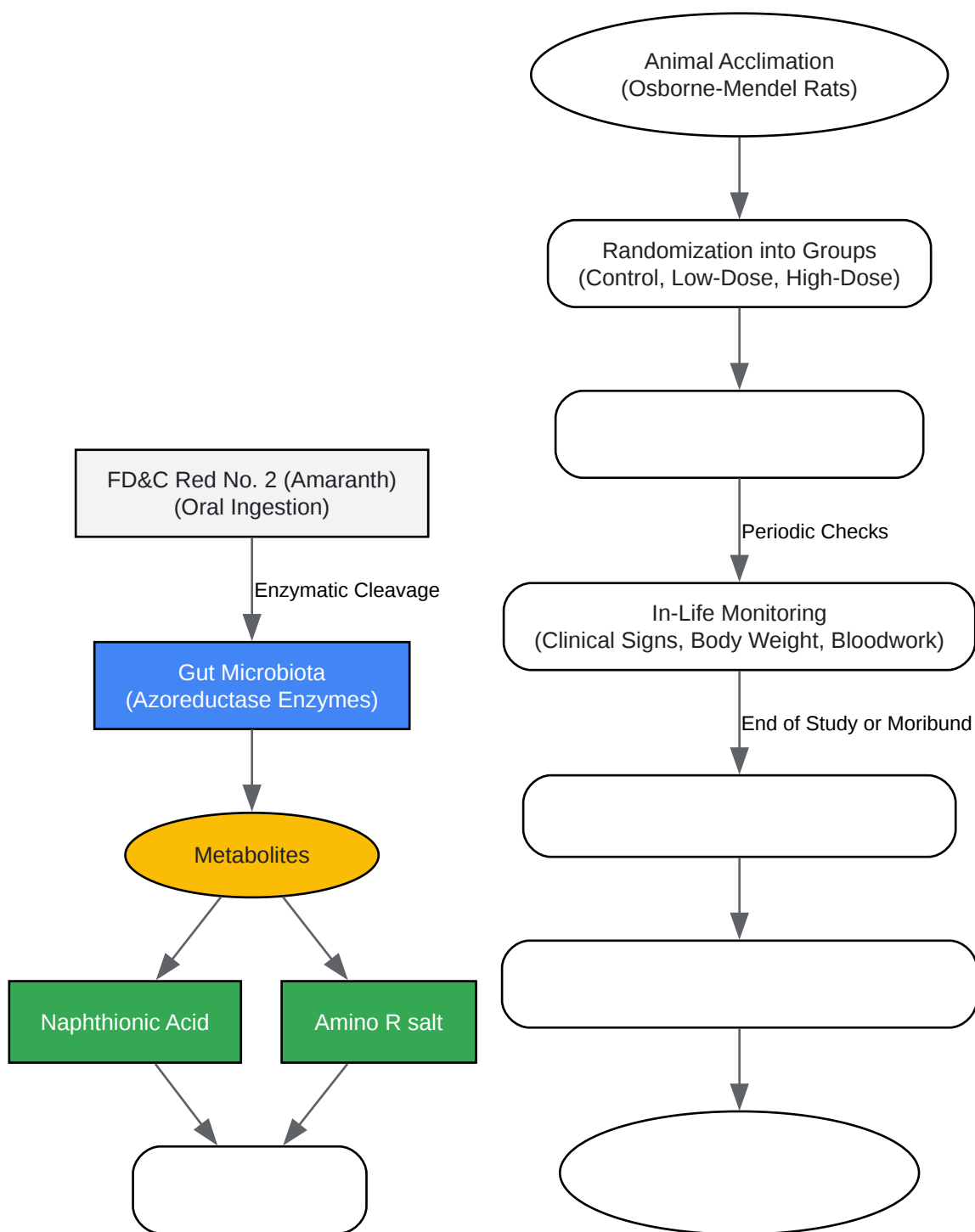
The regulation of color additives in the United States began in the late 19th and early 20th centuries.^[6] FD&C Red No. 2 was one of the first colorants permitted for use in food under the Pure Food and Drugs Act of 1906.^[6]^[7] However, growing concerns over the safety of synthetic additives led to new legislation. The Federal Food, Drug, and Cosmetic Act of 1938 mandated safety testing for color additives.^[8]^[9]

A pivotal moment came with the 1960 Color Additive Amendments, which required the FDA to re-evaluate all commercially used color additives for safety.^[10] This legislation contained the Delaney Clause, which prohibited the approval of any additive found to induce cancer in humans or animals.^[11]

Under the 1960 amendments, FD&C Red No. 2 was placed on a "provisional list," allowing its continued use while scientific investigations into its safety were completed.^{[3][10]} The provisional status of Red No. 2 was extended 14 times over the following years, a point of significant public and scientific controversy.^{[3][10]}

The timeline below illustrates the key regulatory milestones for FD&C Red No. 2.





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References

- 1. cameo.mfa.org [cameo.mfa.org]
- 2. acs.org [acs.org]
- 3. Amaranth (dye) - Wikipedia [en.wikipedia.org]
- 4. Toxicology of food dyes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Amaranth - Wikipedia [en.wikipedia.org]
- 6. haslag.us [haslag.us]
- 7. livescience.com [livescience.com]
- 8. Color Additives History | FDA [fda.gov]
- 9. thomasnet.com [thomasnet.com]
- 10. gao.gov [gao.gov]
- 11. Red dye no. 2 ban | Research Starters | EBSCO Research [ebsco.com]
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